

# Technical Guide: Desmethyl Levofloxacin-d8 for Research Applications

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## Compound of Interest

Compound Name: Desmethyl Levofloxacin-d8

Cat. No.: B602689

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Desmethyl Levofloxacin-d8**, a critical internal standard for the accurate quantification of its parent drug, Levofloxacin, in complex biological matrices. This guide outlines suppliers, available product specifications, and a foundational experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS) applications.

## Introduction

**Desmethyl Levofloxacin-d8** is the deuterium-labeled analog of Desmethyl Levofloxacin, a metabolite of the broad-spectrum fluoroquinolone antibiotic, Levofloxacin. Its primary application is as an internal standard in analytical and pharmacokinetic studies. The incorporation of eight deuterium atoms provides a distinct mass shift, allowing for precise differentiation from the unlabeled analyte by mass spectrometry, without significantly altering its chemical and physical properties. This ensures that it behaves similarly to the analyte during sample preparation and chromatographic separation, correcting for variations in extraction efficiency and instrument response.

## Suppliers and Product Specifications

A comprehensive search has identified several commercial suppliers of **Desmethyl Levofloxacin-d8**, primarily in its hydrochloride salt form. While pricing is often available upon

request, the following table summarizes the key quantitative data available from various suppliers to facilitate comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Stated Purity	Available Quantities
MedChem Express	Desmethyl Levofloxacin-d8 hydrochloride	1217677-38-7	C <sub>17</sub> H <sub>11</sub> D <sub>8</sub> C IFN <sub>3</sub> O <sub>4</sub>	391.85	>95%	1 mg, 10 mg
Pharmaffiliates	Desmethyl Levofloxacin-d8 Hydrochloride	1217677-38-7	C <sub>17</sub> H <sub>11</sub> D <sub>8</sub> C IFN <sub>3</sub> O <sub>4</sub>	391.85	Not specified	Enquire
Clearsynth	Desmethyl Levofloxacin-d8 Hydrochloride	1217677-38-7	C <sub>17</sub> H <sub>11</sub> D <sub>8</sub> C IFN <sub>3</sub> O <sub>4</sub>	391.85	Not specified	Enquire
Veeprho	N-Desmethyl Levofloxacin-D8	Not specified	Not specified	Not specified	Not specified	Enquire
MyBioSource	Desmethyl Levofloxacin D8 Hydrochloride Biochemical	Not specified	Not specified	Not specified	Not specified	1 mg, 5x1 mg
US Biological	Desmethyl Levofloxacin-[d8] hydrochloride	1217677-38-7	C <sub>17</sub> H <sub>11</sub> D <sub>8</sub> C IFN <sub>3</sub> O <sub>4</sub>	391.85	>95%	1mg

Note: Pricing information is subject to change and typically requires a direct inquiry with the supplier. Purity and available quantities may also vary.

## Experimental Protocols

While specific experimental protocols are often developed and validated in-house by individual laboratories, the following section provides a detailed, generalized methodology for the use of **Desmethyl Levofloxacin-d8** as an internal standard for the quantification of Levofloxacin in a biological matrix (e.g., plasma) by LC-MS.

### Objective:

To determine the concentration of Levofloxacin in plasma samples using a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method with **Desmethyl Levofloxacin-d8** as an internal standard.

### Materials and Reagents:

- Levofloxacin analytical standard
- **Desmethyl Levofloxacin-d8** (internal standard)
- Control (blank) plasma
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Microcentrifuge tubes
- Autosampler vials

### Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system

- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

## Methodology:

- Preparation of Stock Solutions:
  - Prepare a 1 mg/mL stock solution of Levofloxacin in methanol.
  - Prepare a 1 mg/mL stock solution of **Desmethyl Levofloxacin-d8** in methanol.
- Preparation of Working Solutions:
  - Calibration Standards: Serially dilute the Levofloxacin stock solution with a 50:50 mixture of methanol and water to prepare a series of calibration standards at concentrations ranging from, for example, 1 ng/mL to 1000 ng/mL.
  - Internal Standard Working Solution: Dilute the **Desmethyl Levofloxacin-d8** stock solution with the same diluent to a final concentration of, for example, 100 ng/mL.
- Sample Preparation (Protein Precipitation):
  - To 100 µL of plasma sample (calibration standard, quality control, or unknown sample) in a microcentrifuge tube, add 10 µL of the internal standard working solution (**Desmethyl Levofloxacin-d8**).
  - Vortex briefly to mix.
  - Add 300 µL of cold acetonitrile to precipitate the plasma proteins.
  - Vortex vigorously for 1 minute.
  - Centrifuge at 14,000 rpm for 10 minutes at 4°C.
  - Transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Liquid Chromatography Conditions (Example):

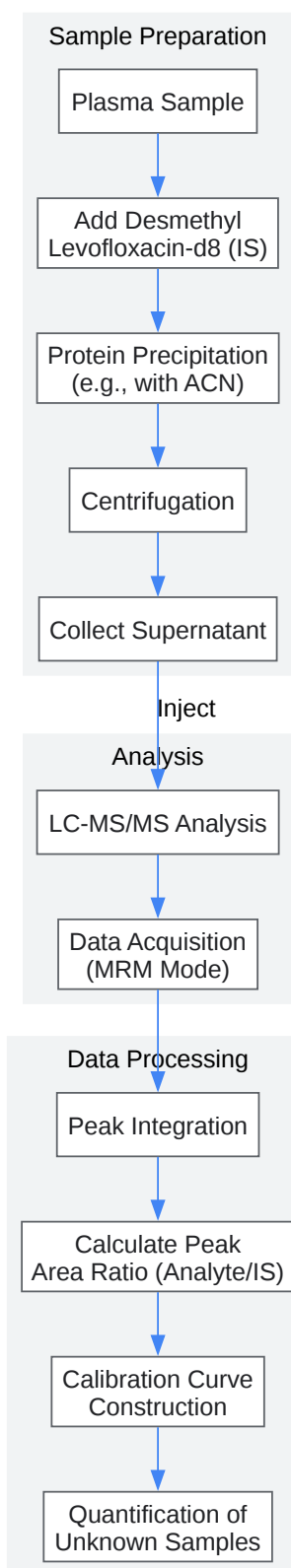
- Column: C18 column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to separate the analyte from matrix components (e.g., start with 5% B, ramp to 95% B).
- Flow Rate: 0.3 mL/min
- Injection Volume: 5  $\mu$ L
- Mass Spectrometry Conditions (Example):
  - Ionization Mode: Positive Electrospray Ionization (ESI+)
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Levofloxacin: Monitor a specific precursor-to-product ion transition (e.g., m/z 362.2  $\rightarrow$  318.2).
    - **Desmethyl Levofloxacin-d8**: Monitor the corresponding shifted transition (e.g., m/z 356.2  $\rightarrow$  312.2). The exact m/z will depend on the deuteration pattern.
  - Optimize other MS parameters such as collision energy and declustering potential for maximum signal intensity.
- Data Analysis:
  - Integrate the peak areas for both Levofloxacin and **Desmethyl Levofloxacin-d8**.
  - Calculate the peak area ratio (Levofloxacin peak area / **Desmethyl Levofloxacin-d8** peak area).
  - Construct a calibration curve by plotting the peak area ratio against the known concentration of the calibration standards.

- Determine the concentration of Levofloxacin in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizations

### Experimental Workflow

The following diagram illustrates the general workflow for a typical bioanalytical experiment utilizing **Desmethyl Levofloxacin-d8** as an internal standard.



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Caption: Bioanalytical workflow for Levofloxacin quantification.

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